

# (Z)-Fluoxastrobin stability and storage conditions

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## *Compound of Interest*

Compound Name: (Z)-Fluoxastrobin

Cat. No.: B061175

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## Technical Support Center: (Z)-Fluoxastrobin

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **(Z)-Fluoxastrobin**. Below you will find troubleshooting guides and frequently asked questions to assist in your experimental endeavors.

## Frequently Asked Questions (FAQs)

**Q1:** What are the recommended long-term storage conditions for solid **(Z)-Fluoxastrobin**?

For long-term stability, solid **(Z)-Fluoxastrobin** should be stored in a tightly sealed container in a dry, cool, and well-ventilated area.<sup>[1]</sup> Specific temperature recommendations can vary by supplier, with some suggesting room temperature while others may recommend refrigeration or freezing for optimal preservation. Always refer to the Certificate of Analysis (CoA) provided by the supplier for lot-specific storage guidance.

**Q2:** How should I prepare and store stock solutions of **(Z)-Fluoxastrobin**?

**(Z)-Fluoxastrobin** exhibits good solubility in various organic solvents. Acetonitrile is a commonly used solvent for preparing stock solutions. For example, a stock solution can be prepared at a concentration of 100 µg/mL in acetonitrile. These solutions should be stored in tightly sealed vials, protected from light, and kept at a low temperature (e.g., refrigerated or

frozen) to minimize solvent evaporation and potential degradation. It is advisable to prepare fresh working solutions from the stock solution for each experiment.

#### Q3: Is **(Z)-Fluoxastrobin** sensitive to light?

Yes, **(Z)-Fluoxastrobin** is susceptible to photodegradation. Strobilurin fungicides, as a class, can undergo photoisomerization and photodegradation. It is crucial to protect both solid **(Z)-Fluoxastrobin** and its solutions from light by using amber-colored vials or by wrapping containers in aluminum foil. An aqueous laboratory experiment showed fluoxastrobin to have a photolysis half-life of 3.8 to 4.1 days.[2]

#### Q4: What is the stability of **(Z)-Fluoxastrobin** in aqueous solutions at different pH values?

**(Z)-Fluoxastrobin** is reported to be stable towards abiotic hydrolysis in sterile buffered solutions at pH 4, 7, and 9 when stored at 50°C.[2] This suggests good hydrolytic stability across a range of pH conditions. However, for prolonged experiments in aqueous media, it is recommended to use buffered solutions and monitor for any signs of degradation, especially if other reactive species are present.

#### Q5: What are the known degradation pathways for **(Z)-Fluoxastrobin**?

As a strobilurin fungicide, **(Z)-Fluoxastrobin** is susceptible to several degradation pathways, including:

- Photodegradation: Exposure to light can cause isomerization to the (E)-isomer and cleavage of the molecule.
- Hydrolysis: While generally stable, hydrolysis of the ether linkages can occur under extreme pH and temperature conditions.
- Biodegradation: In environmental matrices, microbial degradation can occur. For instance, the bacterium *Ochrobactrum anthropi* has been shown to degrade fluoxastrobin.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of (Z)-Fluoxastrobin stock or working solutions.	Prepare fresh solutions from solid material. Ensure proper storage of solutions (cold, dark, tightly sealed). Perform a purity check of the stock solution using HPLC.
Appearance of unexpected peaks in chromatogram	Formation of degradation products or isomerization.	Protect samples from light at all stages of the experiment. Analyze samples promptly after preparation. Use a stability-indicating HPLC method to resolve the parent compound from its potential degradants.
Low recovery of (Z)-Fluoxastrobin	Adsorption to container surfaces or insolubility in the experimental medium.	Use silanized glassware or polypropylene tubes to minimize adsorption. Ensure the solvent system is appropriate for maintaining solubility throughout the experiment.
Precipitation of the compound in aqueous buffers	Low aqueous solubility of (Z)-Fluoxastrobin.	Prepare a concentrated stock solution in a water-miscible organic solvent (e.g., acetonitrile or DMSO) and add it to the aqueous buffer in small volumes while vortexing. Ensure the final concentration of the organic solvent is compatible with your experimental system and does not exceed the solubility limit of (Z)-Fluoxastrobin.

## Stability Data

### Summary of (Z)-Fluoxastrobin Stability

Condition	Observation	Reference
Thermal Stability	Stable for 14 days when stored in HDPE bottles at 54°C.	<a href="#">[1]</a>
Hydrolytic Stability	Stable in sterile buffered solutions at pH 4, 7, and 9 at 50°C.	<a href="#">[2]</a>
Photostability	Photolysis half-life of 3.8 to 4.1 days in an aqueous lab experiment.	<a href="#">[2]</a>

## Experimental Protocols

### Protocol 1: Forced Degradation Study of (Z)-Fluoxastrobin

This protocol outlines a general procedure for conducting a forced degradation study to identify potential degradation products and to develop a stability-indicating analytical method.

#### 1. Preparation of Stock Solution:

- Prepare a 1 mg/mL stock solution of **(Z)-Fluoxastrobin** in acetonitrile.

#### 2. Stress Conditions:

##### • Acid Hydrolysis:

- Mix 1 mL of the stock solution with 1 mL of 0.1 M HCl.
- Incubate at 60°C for 24 hours.
- Cool the solution and neutralize with an appropriate volume of 0.1 M NaOH.

- Dilute with the mobile phase to a suitable concentration for analysis.
- Base Hydrolysis:
  - Mix 1 mL of the stock solution with 1 mL of 0.1 M NaOH.
  - Incubate at 60°C for 24 hours.
  - Cool the solution and neutralize with an appropriate volume of 0.1 M HCl.
  - Dilute with the mobile phase for analysis.
- Oxidative Degradation:
  - Mix 1 mL of the stock solution with 1 mL of 3% hydrogen peroxide.
  - Keep at room temperature, protected from light, for 24 hours.
  - Dilute with the mobile phase for analysis.
- Thermal Degradation:
  - Place the solid **(Z)-Fluoxastrobin** in a hot air oven at 70°C for 48 hours.
  - Also, heat the stock solution at 70°C for 48 hours.
  - Prepare a sample of the heat-treated solid in the mobile phase for analysis.
- Photolytic Degradation:
  - Expose the stock solution in a transparent vial to a photostability chamber with a light intensity of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
  - Simultaneously, keep a control sample wrapped in aluminum foil in the same chamber.
  - Dilute the exposed and control samples with the mobile phase for analysis.

### 3. Analysis:

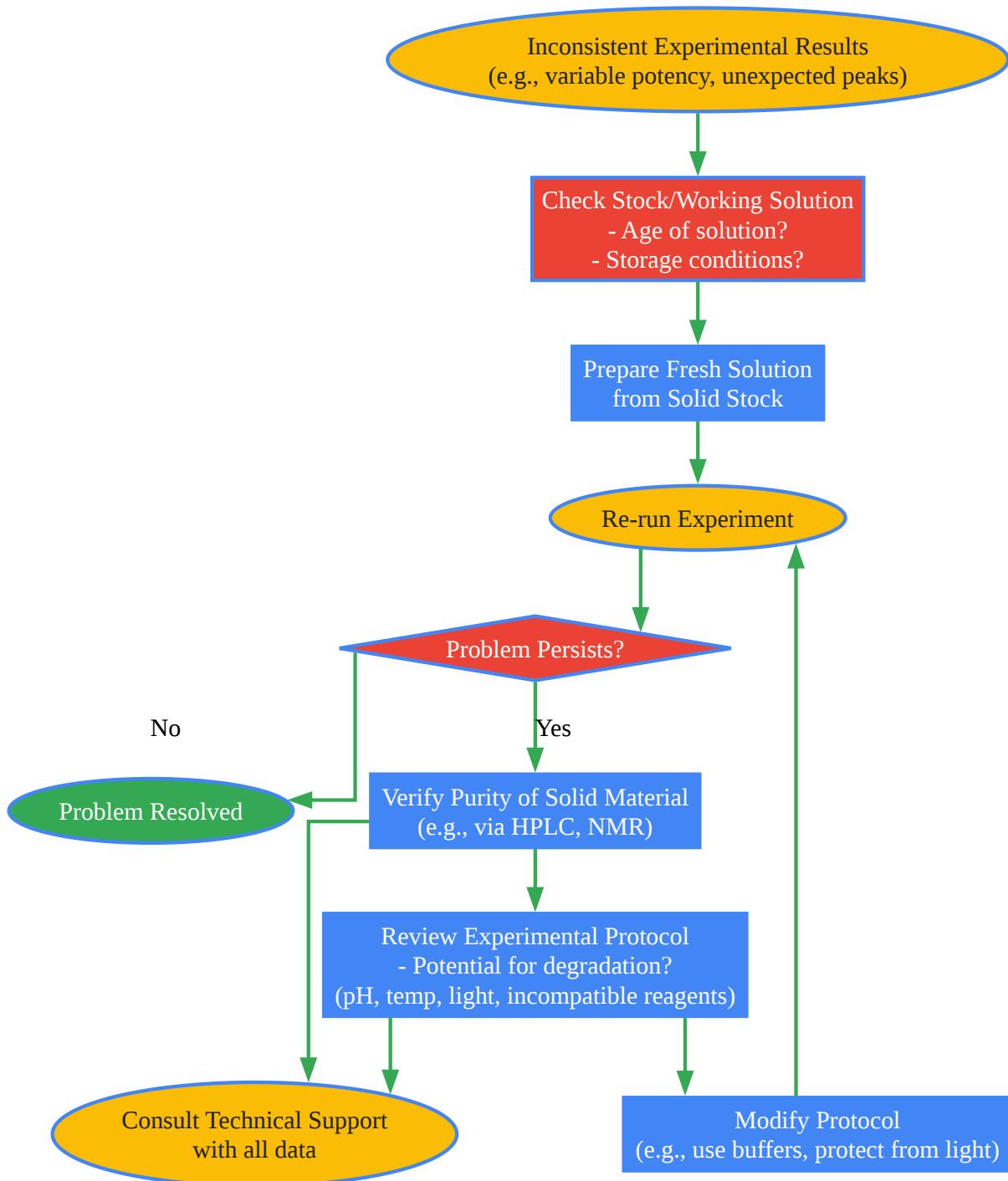
- Analyze all samples using a suitable stability-indicating HPLC or LC-MS/MS method.
- Compare the chromatograms of the stressed samples with that of an unstressed control to identify degradation products.

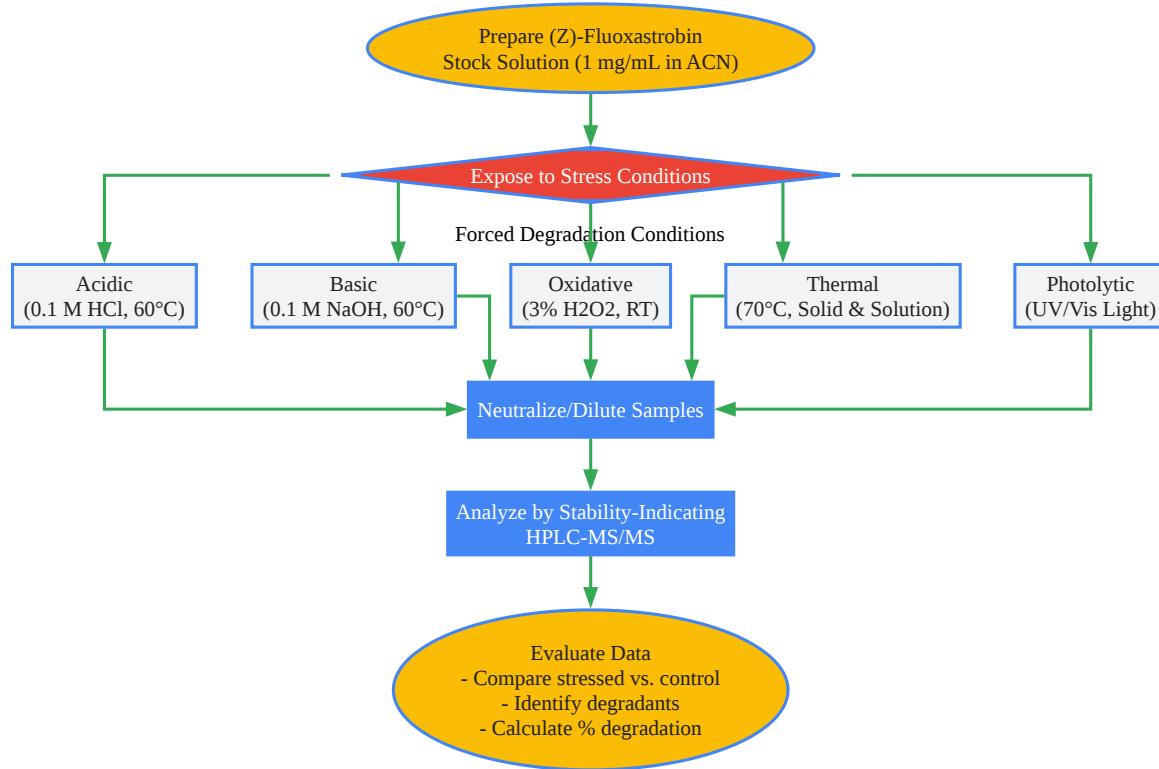
## Protocol 2: HPLC-MS/MS Method for Quantification of (Z)-Fluoxastrobin

This is a general method that can be adapted for the analysis of **(Z)-Fluoxastrobin** and its potential degradation products.

- Instrumentation: Liquid chromatograph coupled with a tandem mass spectrometer (LC-MS/MS).
- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.7  $\mu$ m).
- Mobile Phase:
  - A: 0.1% formic acid in water
  - B: 0.1% formic acid in acetonitrile
- Gradient Elution: A suitable gradient from a lower to a higher percentage of solvent B.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5  $\mu$ L.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: Monitor specific precursor-to-product ion transitions for **(Z)-Fluoxastrobin** and its expected degradation products.

## Visualizations





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## References

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- 2. Fluoxastrobin | C21H16ClFN4O5 | CID 11048796 - PubChem [pubchem.ncbi.nlm.nih.gov]
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